

# 9-Decenal as a Volatile Organic Compound: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**9-Decenal** (C<sub>10</sub>H<sub>18</sub>O) is an unsaturated aldehyde, a volatile organic compound (VOC) recognized for its potent olfactory properties. Primarily utilized in the flavor and fragrance industries for its fresh, waxy, and citrus-like aroma, its broader biological significance is an area of emerging research. This technical guide provides a comprehensive overview of **9-Decenal**, consolidating its chemical and physical properties, detailing experimental protocols for its analysis and synthesis, and exploring its potential biological roles, with a particular focus on its function as a semiochemical in insects. While its direct pharmacological effects on mammals remain largely uncharacterized, this document serves as a foundational resource for researchers investigating the multifaceted nature of this intriguing VOC.

# **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **9-Decenal** is presented in Table 1. This data is essential for its handling, analysis, and application in experimental settings.



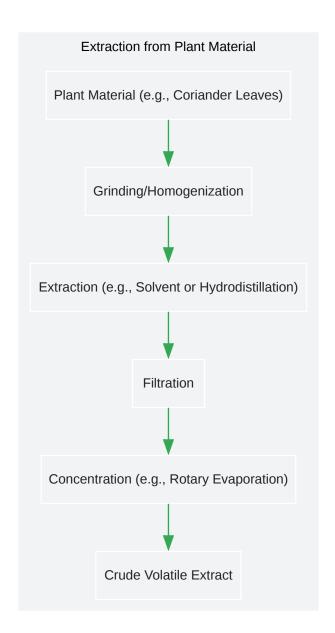
Property	Value	Reference(s)
Molecular Formula	C10H18O	[1][2]
Molecular Weight	154.25 g/mol	[1][2]
CAS Number	39770-05-3	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor Profile	Aldehydic, citrus, green, waxy, floral, orange peel	[2]
Boiling Point	211 °C at 760 mmHg	[1][2]
Density	0.829 g/cm <sup>3</sup>	[2]
Solubility	Insoluble in water; soluble in ethanol	[2]
Vapor Pressure	0.115 mmHg at 25 °C (estimated)	

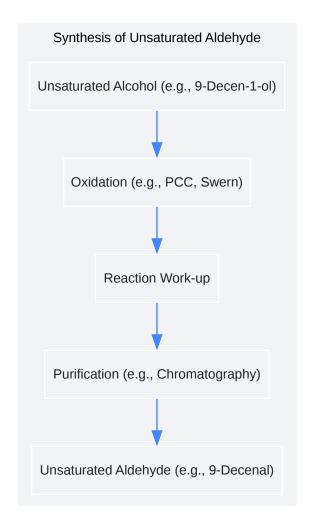
## **Natural Occurrence and Extraction**

**9-Decenal** has been identified as a volatile component in coriander (Coriandrum sativum L.) leaves.[3] The extraction of **9-Decenal** and other volatile compounds from coriander can be achieved through various methods, with hydrodistillation and solvent extraction being common techniques.[3][4] The choice of extraction method can significantly influence the profile of isolated volatile compounds. For instance, hot water extraction of coriander leaves has been shown to decrease the concentration of certain aldehydes, including decenal, while increasing the corresponding alcohol levels, suggesting enzymatic activity during the extraction process. [3]

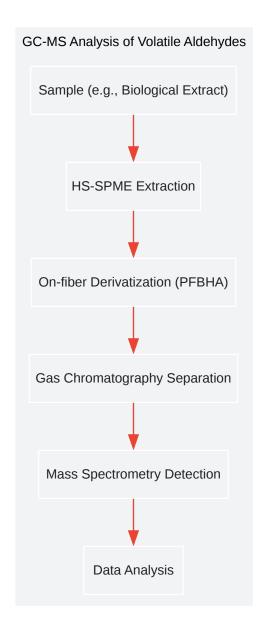
A generalized workflow for the extraction of volatile compounds from a plant matrix like coriander is depicted below.

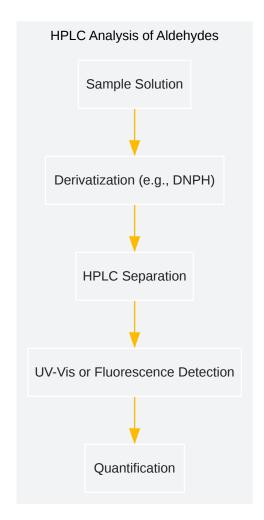




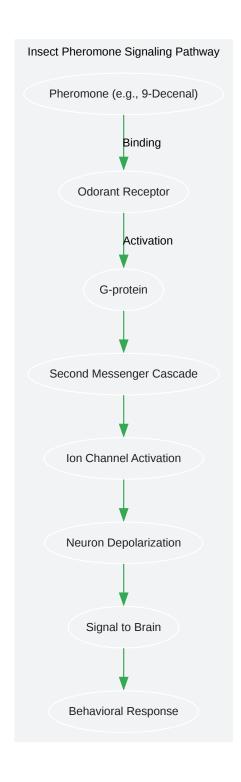












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## References

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